

Essential Safety and Logistics for Handling Aspulvinone O

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Compound of Interest

Compound Name: Aspulvinone O

Cat. No.: B10820821

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety protocols, operational guidance, and disposal plans for **Aspulvinone O**, a natural inhibitor of Glutamic-Oxaloacetic Transaminase 1 (GOT1).^{[1][2]}

Hazard Identification and Safety Data

Aspulvinone O is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[3] All personnel must be thoroughly familiar with the associated hazards before handling this compound.

Hazard Classification	GHS Hazard Statement	Precautionary Statement Codes
Acute Oral Toxicity (Category 4)	H302: Harmful if swallowed	P264, P270, P301 + P312, P330, P501
Acute Aquatic Toxicity (Category 1)	H400: Very toxic to aquatic life	P273, P391
Chronic Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects	P273, P391

Note: This product contains no substances with established occupational exposure limit values.^[3]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Aspulvinone O**, strict adherence to PPE guidelines is mandatory to minimize exposure.

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Safety goggles with side-shields	Protects eyes from splashes and airborne particles.
Hand Protection	Protective gloves (e.g., Nitrile)	Prevents skin contact.
Body Protection	Impervious clothing, such as a laboratory coat	Protects skin from accidental spills.
Respiratory Protection	Suitable respirator	Required when engineering controls are insufficient to prevent inhalation, especially when handling the powder form.

Experimental Protocol: Safe Handling and Operational Plan

The following step-by-step guide ensures the safe handling of **Aspulvinone O** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure a safety shower and eye wash station are accessible and operational.[3]
- All handling of **Aspulvinone O**, especially in its powdered form, should be conducted in a well-ventilated area with an appropriate exhaust ventilation system, such as a chemical fume hood.[3] This minimizes the risk of aerosol formation and inhalation.[3]

2. Donning Personal Protective Equipment (PPE):

- Before entering the designated handling area, don all required PPE in the following order:

- Impervious clothing (lab coat).
- Respirator (if required).
- Safety goggles with side-shields.
- Protective gloves.

3. Handling the Compound:

- Avoid direct contact with the skin, eyes, and inhalation of dust or aerosols.[3]
- Do not eat, drink, or smoke in the area where **Aspulvinone O** is being handled.[3]
- Keep the container tightly sealed when not in use.[3]

4. Storage:

- Store **Aspulvinone O** in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[3]
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[3]
- Keep away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[3]

5. In Case of Exposure:

- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.[3]
- Skin Contact: Thoroughly rinse the affected skin with large amounts of water. Remove contaminated clothing and shoes and seek medical advice.[3]
- Inhalation: Relocate to an area with fresh air immediately.[3]

- Ingestion: If swallowed, call a POISON CENTER or doctor immediately if you feel unwell.[3]
Rinse the mouth with water.[3]

Disposal Plan

Proper disposal of **Aspulvinone O** and any contaminated materials is crucial to prevent environmental harm.

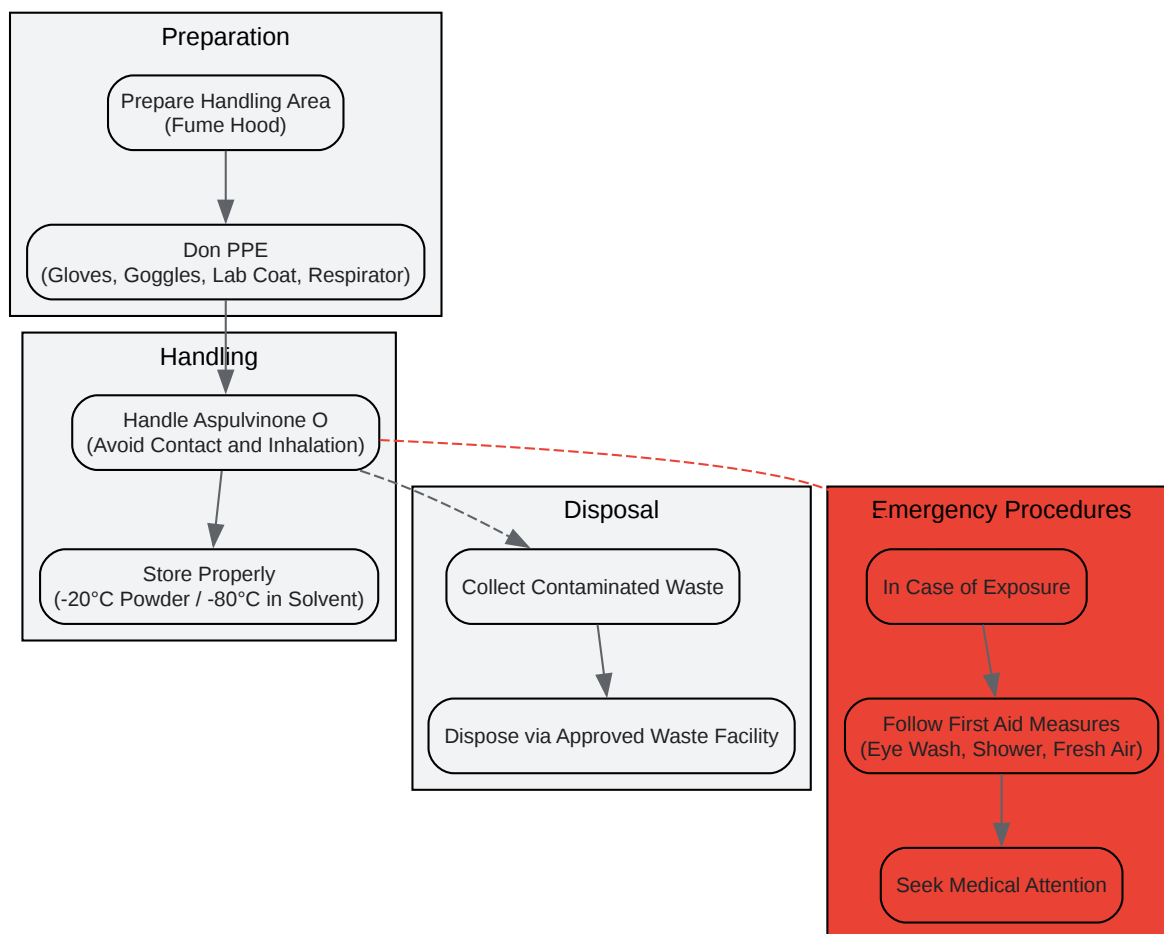
1. Waste Collection:

- Collect all waste materials, including unused compounds and contaminated consumables (e.g., gloves, weighing papers, pipette tips), in a designated and properly labeled hazardous waste container.
- Avoid mixing with other waste streams.

2. Disposal Procedure:

- Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[3]
- Prevent the release of **Aspulvinone O** into the environment, including drains, water courses, or the soil.[3]
- Collect any spillage to prevent environmental contamination.[3]

Diagrammatic Representation of the Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **Aspulvinone O**.

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